

Octyl Benzoate: Application Notes and Protocols for Fragrance Research

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Compound of Interest

Compound Name: Octyl benzoate

Cat. No.: B135416

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Introduction

Octyl benzoate is a benzoate ester recognized for its use as a fragrance ingredient in a variety of consumer products.^{[1][2][3]} It is characterized by a faint, sweet, balsamic, and fruity aroma.^{[4][5]} This document provides detailed application notes and experimental protocols for the utilization of **octyl benzoate** in fragrance research, with a focus on its evaluation, stability, and safety assessment.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **octyl benzoate** is fundamental for its application in fragrance formulations.

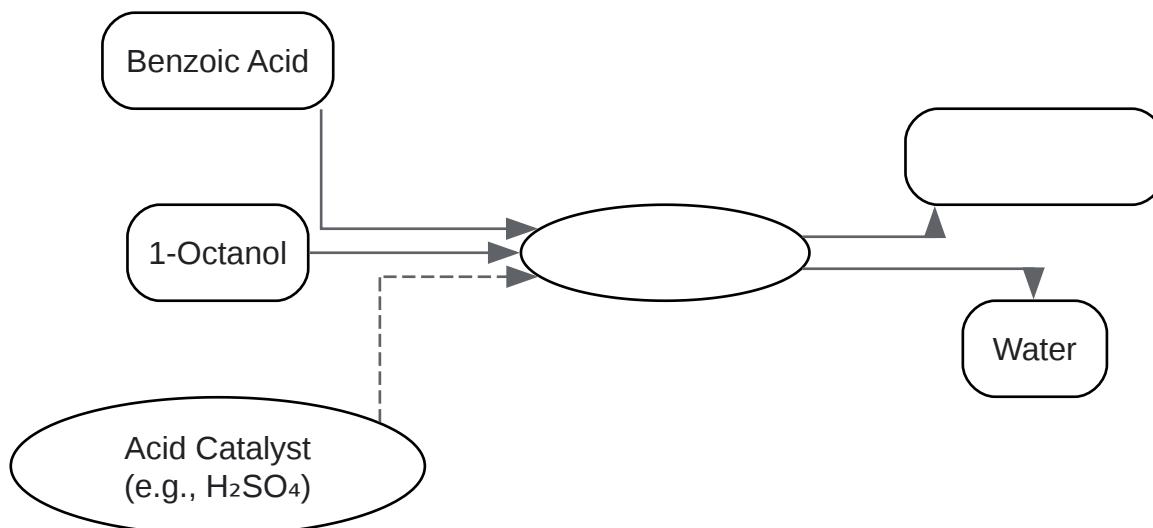
Property	Value	Reference(s)
Molecular Formula	C15H22O2	[6] [7]
Molecular Weight	234.33 g/mol	[6]
CAS Number	94-50-8	[6] [7]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Balsamic, fruity	[4] [5]
Boiling Point	182-183 °C @ 21 Torr	[3]
Flash Point	135.00 °C (275.00 °F) TCC	[4]
Specific Gravity	0.96790 @ 15.00 °C	[4]
logP (o/w)	5.691 (estimated)	[4]
Solubility	Soluble in alcohol; Insoluble in water (0.9178 mg/L @ 25 °C est.)	[4]
Vapor Pressure	0.0002 hPa @ 20°C (estimated)	[8]

Application Notes

Octyl benzoate serves multiple functions in fragrance formulations, primarily as a fragrance agent and a solvent.[\[1\]](#)[\[2\]](#) Its low volatility contributes to the longevity of a fragrance. The International Fragrance Association (IFRA) recommends usage levels of up to 3.0% in the final fragrance concentrate.[\[4\]](#)

Synthesis

The most common method for synthesizing **octyl benzoate** is through the direct esterification of benzoic acid with 1-octanol, typically using an acid catalyst like sulfuric acid.[\[1\]](#)



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Fig. 1: Synthesis of **Octyl Benzoate** via Esterification.

Experimental Protocols

The following protocols are provided as a guide for researchers. These are general methodologies that can be adapted for the specific evaluation of **octyl benzoate**.

Sensory Evaluation of Octyl Benzoate

Objective: To characterize the odor profile and intensity of **octyl benzoate**.

Materials:

- **Octyl benzoate**
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Panel of trained sensory analysts
- Odor-free evaluation room

Protocol:

- Prepare a series of dilutions of **octyl benzoate** in the chosen solvent (e.g., 10%, 5%, 1%, and 0.1% by weight).
- Dip a fresh smelling strip into each dilution for 2-3 seconds, ensuring the strip is saturated to a consistent level.
- Allow the solvent to evaporate for a few seconds.
- Present the smelling strips to the sensory panel in a randomized and blind manner.
- Panelists evaluate the odor characteristics at different time points (e.g., initial, 5 minutes, 30 minutes, 1 hour, and 4 hours) to assess the odor evolution and tenacity.
- Panelists will describe the odor using a standardized vocabulary and rate the intensity on a scale (e.g., 0-10, from not perceptible to very strong).
- Data from the panel is compiled and analyzed to create a comprehensive odor profile of **octyl benzoate**.

Stability Testing in a Cosmetic Formulation

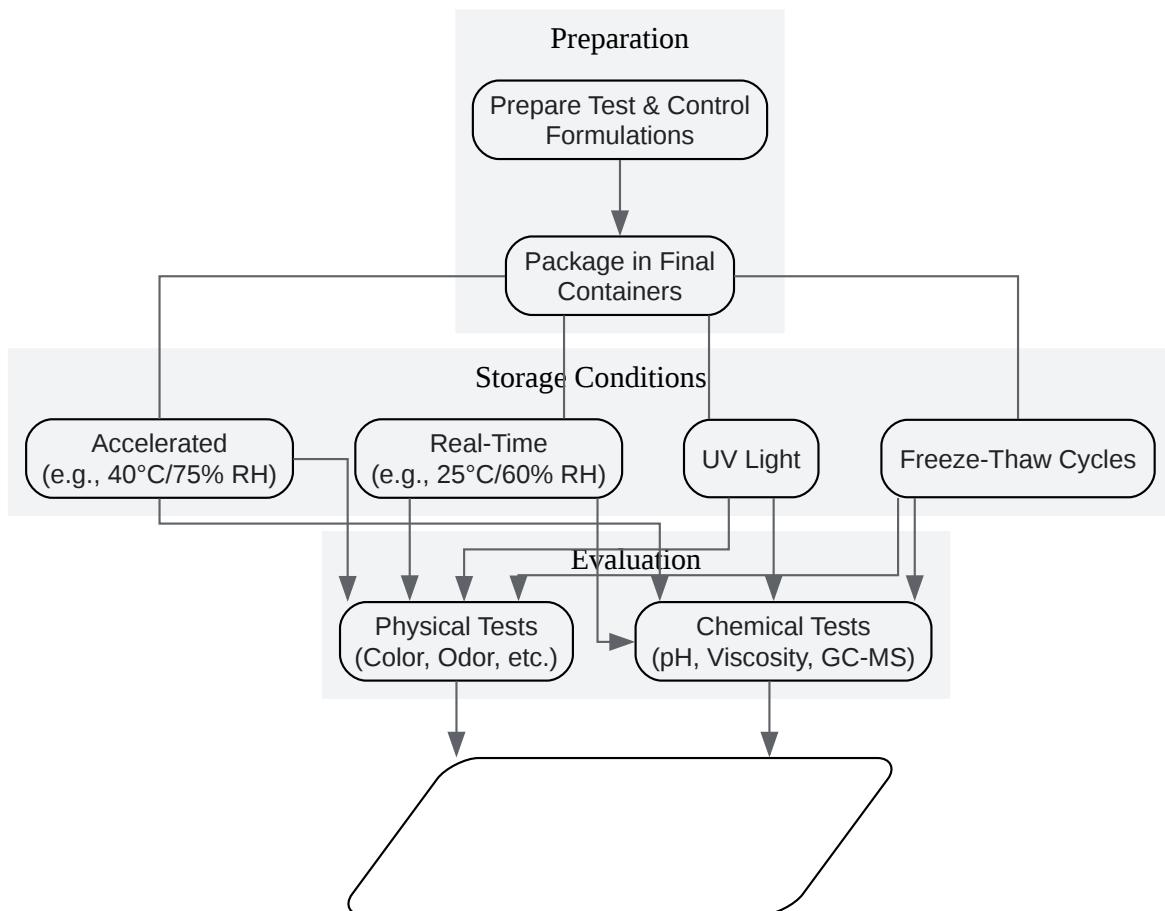
Objective: To assess the physical and chemical stability of a fragrance formulation containing **octyl benzoate**.

Materials:

- Test fragrance formulation containing a known concentration of **octyl benzoate**.
- Control formulation without **octyl benzoate**.
- Appropriate final packaging (e.g., glass bottles, plastic tubes).
- Stability chambers with controlled temperature and humidity (e.g., 25°C/60% RH, 40°C/75% RH).[9]
- UV light chamber.[9]
- Instrumentation for analysis (e.g., GC-MS, pH meter, viscometer).

Protocol:

- Prepare the test and control formulations and package them in the final intended containers.
- Store the samples under various conditions:
 - Accelerated conditions: 40°C/75% RH for 3 months.[9]
 - Real-time conditions: 25°C/60% RH for a duration determined by the desired shelf life.[9]
 - Light exposure: UV chamber to simulate exposure to light.[9]
 - Freeze-thaw cycles: e.g., -10°C to 25°C for 3 cycles.[10]
- At specified time points (e.g., 0, 1, 2, and 3 months for accelerated testing), evaluate the samples for the following parameters:
 - Physical characteristics: Appearance, color, odor, and phase separation.[9]
 - Chemical characteristics: pH, viscosity, and concentration of **octyl benzoate** using a validated GC-MS method.[9]
- Compare the results of the test formulation to the control and the initial measurements to determine the stability of **octyl benzoate** in the formulation.



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Fig. 2: Workflow for Stability Testing of a Fragrance Formulation.

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the concentration of **octyl benzoate** in a fragrance mixture or cosmetic product.

Materials:

- Sample containing **octyl benzoate**.

- Internal standard (e.g., 1,4-dibromobenzene).
- Volatile organic solvent (e.g., hexane, dichloromethane).[3]
- GC-MS system with a suitable capillary column (e.g., non-polar DB-5 or mid-polar SH-I-17).
[2][11]

Protocol:

- Sample Preparation:
 - Accurately weigh the sample and dissolve it in a known volume of a suitable solvent. For complex matrices like creams, a liquid-liquid extraction may be necessary.[12][13]
 - Add a known concentration of the internal standard.
 - Prepare a series of calibration standards of **octyl benzoate** with the same concentration of the internal standard.
- GC-MS Analysis:
 - Injector Temperature: 250 °C.[11]
 - Carrier Gas: Helium.
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min).[11]
 - Mass Spectrometer: Operate in electron ionization (EI) mode and scan a suitable mass range or use selected ion monitoring (SIM) for higher sensitivity.
- Data Analysis:
 - Identify the peaks for **octyl benzoate** and the internal standard based on their retention times and mass spectra.

- Generate a calibration curve by plotting the ratio of the peak area of **octyl benzoate** to the peak area of the internal standard against the concentration of the **octyl benzoate** standards.
- Calculate the concentration of **octyl benzoate** in the sample using the calibration curve.

Headspace Analysis for Fragrance Release

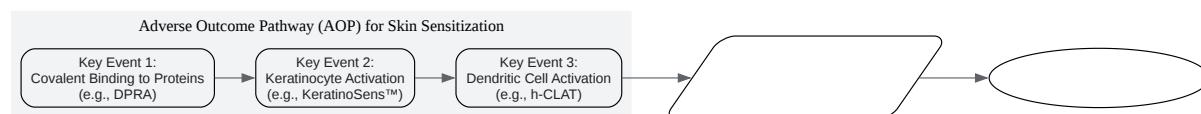
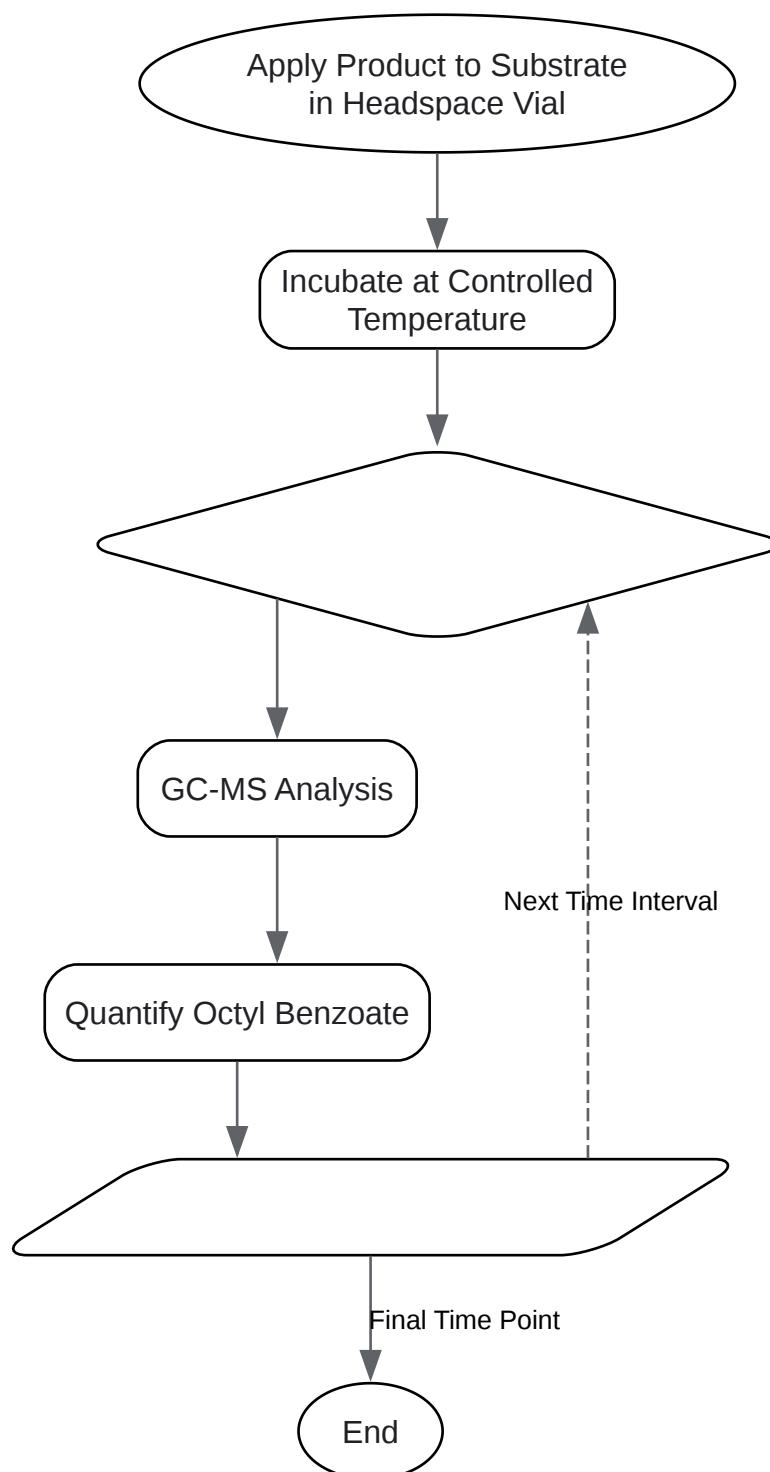
Objective: To evaluate the release of **octyl benzoate** from a product matrix over time.

Materials:

- Product containing **octyl benzoate** applied to a substrate (e.g., filter paper, fabric, or synthetic skin).
- Headspace vials.
- Headspace autosampler coupled to a GC-MS system.

Protocol:

- Apply a known amount of the product to the substrate and place it in a headspace vial.
- Seal the vial and incubate at a controlled temperature (e.g., 32 °C to simulate skin temperature) for a specific duration.
- At predetermined time intervals (e.g., 0, 1, 4, 8, and 24 hours), analyze the headspace of the vial using the GC-MS.
- The headspace autosampler will inject a sample of the vapor phase into the GC-MS for analysis.
- Quantify the amount of **octyl benzoate** in the headspace at each time point to create a release profile. This can be done using an external or internal standard method.



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